

# Standard Operating Procedure: Surface Disinfection with Lysol® Brand Disinfectants

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For Research, Scientific, and Drug Development Professionals

## **Purpose**

This document provides a standardized operating procedure (SOP) for the disinfection of hard, non-porous surfaces in a laboratory setting using Lysol® brand disinfectants. The objective is to ensure consistent and effective reduction of microbial contamination on treated surfaces, thereby protecting personnel and preventing experimental cross-contamination.

## Scope

This SOP is applicable to the routine disinfection of common laboratory surfaces, including benchtops, biosafety cabinet and fume hood work surfaces, equipment exteriors, door handles, and other high-touch, non-porous areas.[1] This procedure is not intended for the sterilization of instruments or for use on porous surfaces like untreated wood or fabric, unless specified by the product label for sanitization.

## **Principle and Mechanism of Action**

Lysol® brand disinfectants employ various active ingredients depending on the specific product. The most common formulations utilize quaternary ammonium compounds (QACs) and/or ethanol.



- Quaternary Ammonium Compounds (QACs): Many Lysol® products, such as Lysol® All
  Purpose Cleaner, contain QACs like Alkyl Dimethyl Benzyl Ammonium Chloride.[2][3] These
  are cationic surfactants that act as membrane-active agents.[4][5] They interact with the
  negatively charged cytoplasmic membrane of microorganisms, leading to disruption of the
  membrane, leakage of essential intracellular contents, and ultimately cell lysis.[6][7]
- Ethanol: Lysol® Disinfectant Spray contains ethanol as a primary active ingredient.[8][9] Ethanol works by denaturing proteins and desiccating (dehydrating) microbial cells, which disrupts their metabolic activity and structural integrity.[8]

## **Safety Precautions**

Adherence to safety protocols is mandatory when handling chemical disinfectants.

- Personal Protective Equipment (PPE): At a minimum, wear a lab coat, disposable nitrile or latex gloves, and safety glasses or goggles.[1][10][11]
- Ventilation: Always use disinfectants in a well-ventilated area to minimize inhalation of aerosols or vapors.
- Surface Compatibility: While generally safe for many laboratory surfaces, confirm compatibility with sensitive equipment or materials before widespread use. Alcohol-based products can damage certain plastics and finishes over time.
- Avoid Mixing: Never mix Lysol® products with other cleaning chemicals, especially bleach, as this can generate hazardous gases.
- First Aid: In case of eye contact, flush immediately and thoroughly with water for at least 15 minutes. If skin irritation occurs, wash the area with soap and water. Consult the product's Safety Data Sheet (SDS) for detailed information.[12]

## **Materials and Reagents**

- Lysol® Disinfectant Spray or Lysol® All Purpose Cleaner
- Appropriate PPE (gloves, safety glasses, lab coat)
- Clean, lint-free paper towels or cloths



Biohazard waste container for disposal of used materials[10]

### **Surface Disinfection Protocol**

The effectiveness of any disinfectant relies on the correct application procedure, including precleaning and adherence to the required contact time.[11][13]

### 6.1 Pre-Cleaning

- Don the required PPE.[1]
- For surfaces with visible soil, debris, or organic matter, pre-cleaning is mandatory.[1][12][13]
   Disinfectants are less effective in the presence of organic material.
- Clean the surface using a paper towel dampened with soap and water or a neutral detergent to remove all visible contaminants.
- Wipe the surface dry with a clean paper towel before applying the disinfectant.

### 6.2 Disinfectant Application

- For Lysol® Disinfectant Spray:
  - Hold the can upright 6 to 8 inches from the pre-cleaned surface.[14]
  - Spray for 3 to 4 seconds, ensuring the surface is completely covered with a mist.[14]
- For Lysol® All Purpose Cleaner:
  - Apply the solution directly onto the pre-cleaned surface or onto a clean cloth until thoroughly wet.
  - Wipe the surface to ensure even distribution of the disinfectant.

### 6.3 Contact Time

• The surface must remain visibly wet for the entire duration of the contact time specified by the manufacturer to achieve disinfection.[1][15]



- If the surface begins to dry before the contact time is reached, reapply the product.[1]
- Refer to the tables in Section 7.0 for specific contact times for various microorganisms. A general contact time for many common bacteria and viruses is 3 to 10 minutes.[12][14][15]

### 6.4 Post-Application

- After the contact time has elapsed, allow the surface to air dry.[12][14]
- For surfaces that may come into contact with food, rinsing with potable water is required after disinfection.[16]
- Dispose of used paper towels and gloves in the appropriate waste container.
- Wash hands thoroughly with soap and water after the procedure is complete.[1]

## **Quantitative Efficacy Data**

The following tables summarize the required contact times for Lysol® Disinfectant Spray to achieve a 99.9% kill rate on hard, non-porous surfaces. This data is derived from product labels and manufacturer information.

Table 1: Efficacy Against Bacteria

Target Organism	Common Name / Association	Contact Time
Staphylococcus aureus	Staph Infections	3 minutes
Salmonella enterica	Food Poisoning	3 minutes
Escherichia coli O157:H7	Food Poisoning	3 minutes
Pseudomonas aeruginosa	Opportunistic Pathogen	3 minutes
Mycobacterium bovis BCG	Tuberculosis (surrogate)	10 minutes
Vancomycin Resistant Enterococcus faecalis (VRE)	Antibiotic-Resistant Infections	10 minutes



(Data sourced from product labels and technical sheets)[12][14]

Table 2: Efficacy Against Viruses

Target Organism	Common Name / Association	Contact Time
Influenza A Virus (H1N1)	Flu	30 seconds
Rhinovirus Type 39	Common Cold	30 seconds
Respiratory Syncytial Virus (RSV)	Respiratory Infections	3 minutes
Feline Calicivirus (Norovirus surrogate)	Stomach Flu	10 minutes
Hepatitis A Virus	Hepatitis	10 minutes
Adenovirus 2	Respiratory/Conjunctival Infections	10 minutes

(Data sourced from product labels and technical sheets)[14]

Table 3: Efficacy Against Fungi

Target Organism	Common Name / Association	Contact Time
Trichophyton mentagrophytes	Athlete's Foot Fungus	10 minutes
Aspergillus niger	Mold	10 minutes
Candida albicans	Yeast Infections	10 minutes

(Data sourced from product labels and technical sheets)[12]

## **Protocol for Disinfection Efficacy Validation**

### Methodological & Application





To validate that the disinfection protocol is effective within your specific laboratory environment, a surface challenge test can be performed. This protocol provides a general methodology.

8.1 Principle This test evaluates the disinfectant's ability to achieve a required log reduction of microorganisms on representative laboratory surfaces ("coupons").[17] The efficacy is measured by comparing the number of viable organisms recovered from a treated surface versus an untreated control surface. Acceptance criteria typically require a  $\geq$ 3-log reduction for vegetative bacteria and  $\geq$ 2-log reduction for spores.[18][19]

#### 8.2 Materials

- Sterile surface coupons (e.g., stainless steel, glass, polypropylene) representative of lab surfaces.
- Cultures of relevant test organisms (e.g., ATCC strains or environmental isolates).[17]
- Lysol® disinfectant to be tested.
- Sterile neutralizing broth (to inactivate the disinfectant).
- Sterile swabs, pipettes, and dilution tubes.
- Agar plates for microbial enumeration.
- Incubator.

#### 8.3 Methodology

- Preparation of Coupons: Sterilize representative surface coupons (e.g., 1x1 inch stainless steel).
- Inoculation:
  - Prepare a standardized suspension of the test organism.
  - Inoculate the center of each sterile coupon with a known volume (e.g., 10-30 μL) of the microbial suspension.[17]



- Spread the inoculum over a defined area (e.g., 1 square inch) and allow it to dry completely in a biosafety cabinet.
- Control Group (Baseline Count):
  - Take a set of dried, inoculated coupons and proceed directly to the recovery step (8.4)
     without applying disinfectant. This determines the initial number of viable organisms.
- Test Group (Disinfectant Application):
  - Apply the Lysol® disinfectant to the dried, inoculated coupons according to the procedure in Section 6.2.
  - Allow the disinfectant to remain on the surface for the specified contact time (e.g., 10 minutes). Ensure the surface stays wet for the entire duration.

### Recovery:

- After the contact time, aseptically transfer the coupon into a tube containing a validated neutralizing broth.
- Vortex or sonicate the tube to elute any surviving microorganisms from the surface.

### · Enumeration:

- Perform serial dilutions of the eluate from both control and test groups.
- Plate the dilutions onto appropriate agar plates.
- Incubate the plates under suitable conditions (e.g., 30-35°C for 24-48 hours).

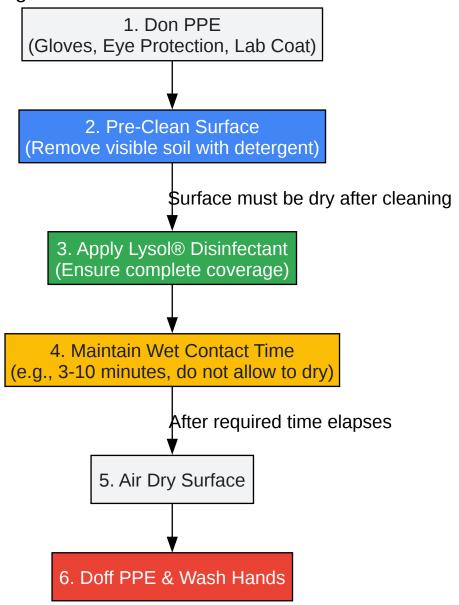
### Data Analysis:

- Count the colonies (Colony Forming Units or CFU) on the plates from both groups.
- Calculate the Log10 reduction using the formula: Log Reduction = Log10(CFU\_control) -Log10(CFU\_test)
- Compare the result to the acceptance criteria (e.g., ≥3-log reduction).



### **Visualizations**

Diagram 1: Standard Surface Disinfection Workflow



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Caption: A flowchart of the standard procedure for surface disinfection.



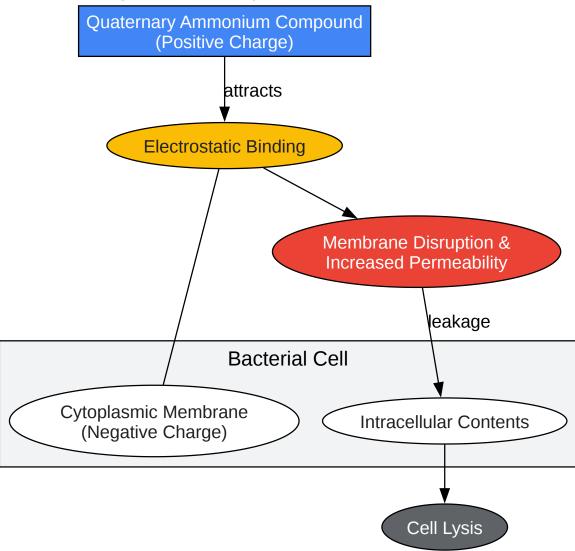


Diagram 2: Conceptual Mechanism of QACs

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Caption: The mechanism of action for quaternary ammonium compounds (QACs).



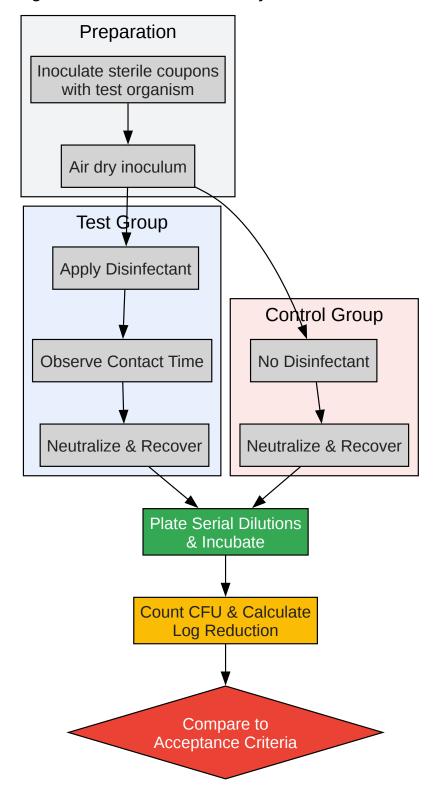


Diagram 3: Disinfection Efficacy Validation Workflow

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Caption: Workflow for validating the efficacy of a surface disinfectant.



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